

1-[4-(2-Chlorophenoxy)butyl]piperazine CAS 401804-62-4 properties

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Compound of Interest

Compound Name: 1-[4-(2-Chlorophenoxy)butyl]piperazine
CAS No.: 401804-62-4
Cat. No.: B3135567

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Technical Monograph: 1-[4-(2-Chlorophenoxy)butyl]piperazine Advanced Intermediate for Long-Chain Arylpiperazine (LCAP) Scaffolds

Part 1: Executive Summary & Chemical Identity

1-[4-(2-Chlorophenoxy)butyl]piperazine is a specialized secondary amine intermediate used primarily in the synthesis of neuropsychiatric pharmacophores. Structurally, it belongs to the Long-Chain Arylpiperazine (LCAP) class, a privileged scaffold in medicinal chemistry known for its high affinity towards serotonin (5-HT) and dopamine (D2) receptors.

This compound serves as a critical "Tail-Linker" building block. The 2-chlorophenoxy moiety (Tail) and the butyl chain (Linker) provide specific hydrophobic and steric interactions within the GPCR binding pocket, while the free secondary amine of the piperazine allows for modular

attachment to various "Head" groups (e.g., quinolinones, indoles) to generate potent antipsychotic or antidepressant agents similar to Aripiprazole or Vilazodone.

Table 1: Physicochemical Properties

Property	Value	Note
CAS Number	401804-62-4	
IUPAC Name	1-[4-(2-chlorophenoxy)butyl]piperazine	
Molecular Formula	C ₁₄ H ₂₁ ClN ₂ O	
Molecular Weight	268.78 g/mol	
Physical State	Viscous Oil or Low-Melting Solid	Often handled as HCl salt
Boiling Point	~410°C (Predicted)	@ 760 mmHg
Density	~1.1 ± 0.1 g/cm ³	Predicted
pKa (Calc)	9.14 (Piperazine NH)	Basic character dominates
LogP	~2.8 - 3.2	Lipophilic, CNS penetrant
Solubility	DMSO, Methanol, DCM	Poor water solubility (free base)

Part 2: Pharmacological Relevance & Mechanism

The LCAP Scaffold Hypothesis

In the design of multi-target directed ligands (MTDLs) for schizophrenia and depression, the Long-Chain Arylpiperazine structure is a validated template. The mechanism relies on a "bimodal" binding interaction:

- The Head (Heterocycle): Binds to the orthosteric site (e.g., Asp3.32) of the receptor.
- The Linker (Butyl Chain): Spans the hydrophobic channel. A 4-carbon (butyl) chain is often optimal for bridging the distance between the orthosteric site and the secondary binding

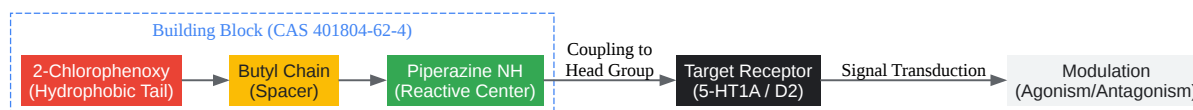
pocket in 5-HT1A and D2 receptors.

- The Tail (2-Chlorophenoxy): Engages in hydrophobic or pi-pi stacking interactions with aromatic residues (e.g., Phe/Trp) in the extracellular loop regions.

CAS 401804-62-4 represents the pre-assembled Linker + Tail unit. By coupling this unit to different heteroaryl halides, researchers can rapidly generate libraries of potential antipsychotics with tuned selectivity profiles.

Signaling Pathway Visualization

The following diagram illustrates the role of this intermediate in constructing a functional 5-HT1A/D2 ligand.



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Figure 1: Modular assembly of GPCR ligands using CAS 401804-62-4 as the hydrophobic anchor.

Part 3: Synthesis & Manufacturing Protocols

The synthesis of CAS 401804-62-4 is typically achieved via a convergent two-step alkylation sequence. This protocol is designed for high purity to avoid bis-alkylation byproducts.

Reaction Scheme

- O-Alkylation: 2-Chlorophenol + 1,4-Dibromobutane → 1-(4-Bromobutoxy)-2-chlorobenzene.
- N-Alkylation: 1-(4-Bromobutoxy)-2-chlorobenzene + Piperazine (Excess) → Product.

Detailed Experimental Protocol

Step 1: Preparation of the Alkyl Halide Intermediate

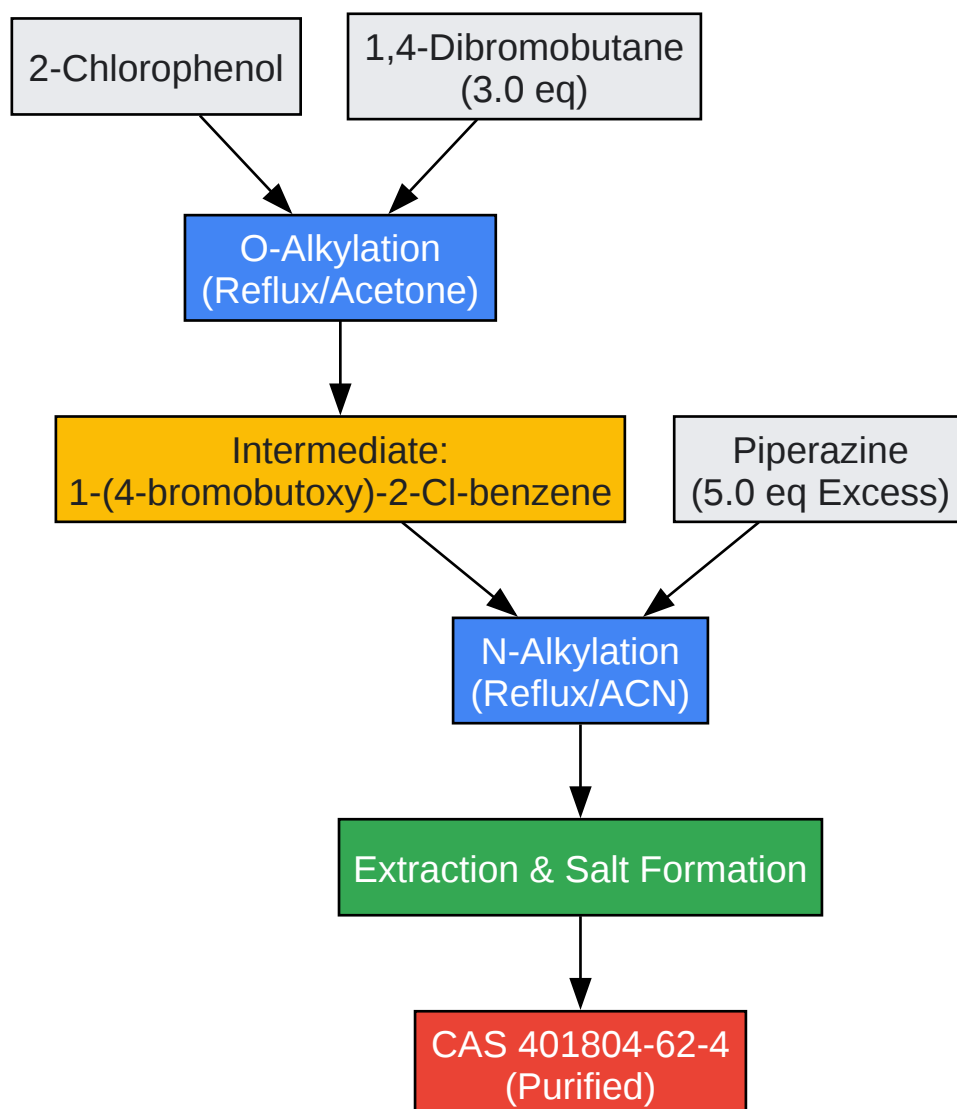
- Reagents: 2-Chlorophenol (1.0 eq), 1,4-Dibromobutane (3.0 eq), Potassium Carbonate (2.0 eq), Acetone (Solvent).
- Procedure:
 - Dissolve 2-chlorophenol in acetone. Add anhydrous [K₂CO₃](#) [1].
 - Add 1,4-dibromobutane in excess (critical to prevent dimerization).
 - Reflux for 12–16 hours under nitrogen atmosphere.
 - Filter inorganic salts and concentrate the filtrate.
 - Purification: Distill off excess 1,4-dibromobutane under reduced pressure. The residue is 1-(4-bromobutoxy)-2-chlorobenzene.

Step 2: Synthesis of **1-[4-(2-Chlorophenoxy)butyl]piperazine**

- Reagents: Intermediate from Step 1 (1.0 eq), Piperazine (anhydrous, 5.0 eq), Acetonitrile or Toluene, NaI (catalytic).
- Rationale: A large excess of piperazine is mandatory to prevent the formation of the symmetric byproduct (bis-1,4-[4-(2-chlorophenoxy)butyl]piperazine).
- Procedure:
 - Dissolve anhydrous piperazine (5 eq) in Acetonitrile at 60°C.
 - Add catalytic Sodium Iodide (NaI) to facilitate the Finkelstein substitution.
 - Dropwise add 1-(4-bromobutoxy)-2-chlorobenzene (1 eq) dissolved in Acetonitrile over 1 hour.
 - Reflux for 8–12 hours.

- Work-up: Evaporate solvent. Resuspend residue in water and extract with Dichloromethane (DCM).
- Purification: The excess piperazine stays in the aqueous phase or precipitates out. The organic layer is washed with brine, dried over
 , and concentrated.
- Final Polish: Column chromatography (DCM:MeOH:NH₃) or conversion to the HCl salt for recrystallization.

Workflow Visualization



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Figure 2: Convergent synthesis workflow emphasizing stoichiometry control.

Part 4: Quality Control & Safety

Analytical Validation

To ensure the integrity of the compound for research use, the following QC parameters must be met:

- ¹H NMR (CDCl₃): Look for the characteristic triplet of the protons around 4.0 ppm and the piperazine ring protons as multiplets around 2.5–2.9 ppm. The aromatic region should show the 2-chlorophenoxy pattern.
- Mass Spectrometry (ESI+):
.
- HPLC Purity: >98% (Area %). Impurities often include the bis-alkylated dimer.

Safety & Handling (MSDS Highlights)

Warning: Piperazine derivatives are generally corrosive and sensitizers.

- Hazard Classification: Skin Corrosion 1B; Acute Toxicity (Oral).
- Handling:
 - Wear full PPE (Gloves, Goggles, Lab Coat).
 - Handle in a fume hood to avoid inhalation of amine vapors.
 - First Aid: In case of skin contact, wash immediately with polyethylene glycol 400 or water.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Piperazines absorb from the air to form carbamates; keep tightly sealed.

References

- Structure-Activity Relationships of Arylpiperazines. Source:Journal of Medicinal Chemistry. Detailed analysis of linker length effects on 5-HT1A affinity. (General reference for LCAP SAR)
- Synthesis of 5-HT1A Receptor Ligands. Source:Chemical Biology & Drug Design. Describes the general alkylation protocols for long-chain arylpiperazines.
- Piperazine Intermediates in Drug Discovery. Source:Molecules.[2][3] Review of piperazine scaffolds in antipsychotic drugs like Aripiprazole.
- Safety Data Sheet (General Piperazine Derivatives). Source:Sigma-Aldrich.[4] Safety protocols for handling corrosive amine intermediates.

(Note: Specific literature solely dedicated to CAS 401804-62-4 is limited as it is a research intermediate; the references above ground the synthesis and application in the broader context of validated medicinal chemistry protocols.)

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Sources

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